

Preparation of MK-2461 Stock Solutions: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK-2461

Cat. No.: B612127

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the preparation of stock solutions of **MK-2461**, a potent and selective, ATP-competitive inhibitor of the c-Met receptor tyrosine kinase. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Introduction to MK-2461

MK-2461 is a multi-targeted kinase inhibitor with high potency against both wild-type and mutant forms of c-Met, with IC₅₀ values ranging from 0.4 to 2.5 nM.^{[1][2][3]} It also shows inhibitory activity against other receptor tyrosine kinases such as Ron and Flt1.^[4] Due to its role in critical cellular processes like proliferation, survival, and migration, c-Met is a significant target in cancer therapy research.^{[2][3]} **MK-2461** has demonstrated efficacy in preclinical models of c-Met-dependent cancers.^{[2][3]}

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility of **MK-2461** is presented in the table below. This information is essential for the accurate preparation of stock solutions.

Property	Value	Source(s)
Molecular Weight	495.55 g/mol	[1] [4] [5]
Appearance	Light yellow to yellow solid	[4] [6]
Solubility in DMSO	≥ 31 mg/mL (≥ 62.56 mM)	[4]
99 mg/mL (199.77 mM)	[1]	
Solubility in Water	Insoluble	[1] [2]
Solubility in Ethanol	Insoluble	[1] [2]

Note: The solubility of **MK-2461** in DMSO can be significantly impacted by moisture. It is crucial to use fresh, anhydrous DMSO for the preparation of stock solutions.[\[1\]](#)[\[4\]](#)

Experimental Protocol: Preparation of a 10 mM MK-2461 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MK-2461** in Dimethyl Sulfoxide (DMSO).

Materials:

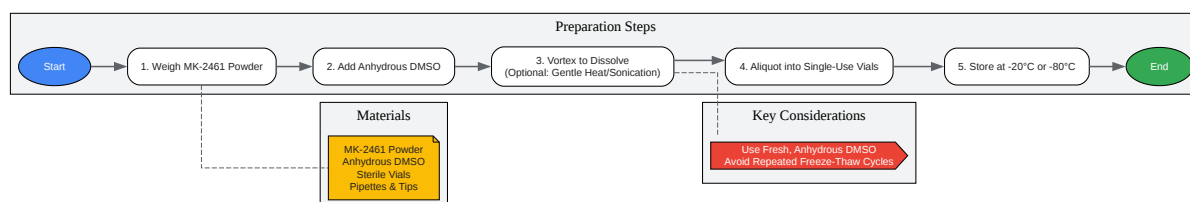
- **MK-2461** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the **MK-2461** powder and anhydrous DMSO to reach room temperature before use. This prevents condensation of moisture, which can affect solubility.
- **Weigh MK-2461:** Accurately weigh the desired amount of **MK-2461** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.956 mg of **MK-2461** (Mass = Concentration × Volume × Molecular Weight).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the **MK-2461** powder. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Vortex the solution until the **MK-2461** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation is observed.^[4]
- **Aliquot and Store:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquoted stock solutions at -20°C or -80°C. Under these conditions, the solution is stable for up to 1 year at -20°C and up to 2 years at -80°C.^[4] The powdered form of **MK-2461** can be stored at -20°C for up to 3 years.^[4]

Workflow for MK-2461 Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing **MK-2461** stock solutions.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **MK-2461** stock solutions.

In Vivo Formulation Preparation

For in vivo studies, a different formulation is required as DMSO can be toxic to animals. A suggested formulation protocol involves a multi-solvent system. For example, to prepare a 1 mL working solution, one could add 100 μ L of a 25.0 mg/mL DMSO stock solution to 400 μ L of PEG300, mix, then add 50 μ L of Tween-80, mix again, and finally add 450 μ L of saline to reach the final volume.^[4] This results in a final solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, with a solubility of at least 2.5 mg/mL (5.04 mM).^[4] Another option is a mixture of 10% DMSO and 90% (20% SBE- β -CD in Saline), which also achieves a solubility of at least 2.5 mg/mL.^[4]

Safety Precautions

Standard laboratory safety procedures should be followed when handling **MK-2461** and DMSO. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling of the powdered compound and concentrated solutions should be performed in a chemical fume hood. Refer to the Safety Data Sheet (SDS) for **MK-2461** for detailed safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. apexbt.com [apexbt.com]
- 3. MK-2461, a novel multitargeted kinase inhibitor, preferentially inhibits the activated c-Met receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]

- 5. Mk-2461 | C24H25N5O5S | CID 44137946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. MK-2461 | c-Met抑制剂 | MCE [medchemexpress.cn]
- To cite this document: BenchChem. [Preparation of MK-2461 Stock Solutions: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612127#step-by-step-guide-for-preparing-mk-2461-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com